

# A Comprehensive Technical Guide to the Physical Properties of n-Butyl Vinyl Ether

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Butyl vinyl ether*

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This technical guide provides an in-depth overview of the core physical properties of **n-butyl vinyl ether**. The information is presented to support research, development, and quality control activities involving this versatile chemical intermediate. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental protocols for key physical property measurements are provided.

## Core Physical and Chemical Properties

**N-butyl vinyl ether** is a colorless, flammable liquid with a characteristic ether-like odor.<sup>[1][2]</sup> It is primarily utilized as a monomer in the synthesis of polymers and copolymers, finding applications in adhesives, coatings, and other specialty materials.<sup>[3][4]</sup> Its chemical reactivity is largely defined by the vinyl group, which readily undergoes polymerization and addition reactions.

## Summary of Physical Properties

The following tables summarize the key physical properties of **n-butyl vinyl ether**, compiled from various sources.

General Properties	
Chemical Formula	C <sub>6</sub> H <sub>12</sub> O[4][5]
Molecular Weight	100.16 g/mol [5][6]
Appearance	Colorless liquid[1][3]
Odor	Ether-like[1][2]
Thermodynamic Properties	
Boiling Point	94 °C[2][4][6]
Melting Point	-92 °C[2][6]
Flash Point	-12 °C to -9.4 °C (closed cup)[2][7][8]
Autoignition Temperature	225 °C (437 °F)[6][8][9]
Optical and Physical Constants	
Density	0.774 - 0.779 g/mL at 20-25 °C[2][4][10]
Refractive Index (n <sup>20</sup> /D)	1.400 - 1.401[2][6][7]
Vapor Pressure	42 mmHg at 20 °C[2][6][11]
Vapor Density	3.5 (air = 1)[2][11]
Solubility Data	
Solubility in Water	Sparingly soluble to slightly soluble (approx. 3 g/L at 20 °C)[1][2][3][6][12]
Miscibility	Miscible with many organic solvents, including alcohol and ether[1][2][3]

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **n-butyl vinyl ether**. These protocols are based on standard laboratory techniques and relevant ASTM standards.

## Boiling Point Determination (Distillation Method)

The boiling point of **n-butyl vinyl ether** is determined by atmospheric distillation.

Apparatus:

- Distillation flask (100 mL)
- Condenser
- Receiving flask
- Calibrated thermometer (-10 to 110 °C)
- Heating mantle
- Boiling chips

Procedure:

- Assemble the distillation apparatus in a fume hood.
- Add 50 mL of **n-butyl vinyl ether** and a few boiling chips to the distillation flask.
- Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- Begin heating the flask gently with the heating mantle.
- Record the temperature at which the liquid begins to boil and the first drop of distillate is collected in the receiving flask.
- Continue to record the temperature as the distillation proceeds. The boiling point is the constant temperature observed during the distillation of the bulk of the liquid.

- Correct the observed boiling point for atmospheric pressure if it deviates significantly from 760 mmHg.

## Melting Point Determination (Capillary Method)

Due to its low melting point, this procedure requires a cryostat or a specialized low-temperature melting point apparatus.

Apparatus:

- Melting point apparatus with a cooling system (cryostat)
- Capillary tubes (sealed at one end)
- Calibrated low-temperature thermometer

Procedure:

- Introduce a small, finely powdered sample of solidified **n-butyl vinyl ether** into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the melting point apparatus.
- Cool the apparatus to a temperature approximately 10-15 °C below the expected melting point (-92 °C).
- Begin heating at a slow, controlled rate (e.g., 1-2 °C per minute).
- Record the temperature at which the first signs of melting are observed (the point at which the substance begins to collapse and form a liquid).
- Record the temperature at which the last solid particle melts completely. The melting point is reported as this range.

## Density Determination (Pycnometer Method)

The density of the volatile liquid **n-butyl vinyl ether** is accurately determined using a pycnometer.

#### Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath

#### Procedure:

- Clean and dry the pycnometer thoroughly and determine its mass.
- Fill the pycnometer with distilled water and place it in a constant temperature bath set to 20 °C or 25 °C until it reaches thermal equilibrium.
- Adjust the volume of the water to the calibration mark on the pycnometer, dry the outside, and weigh it.
- Empty and dry the pycnometer, then fill it with **n-butyl vinyl ether**.
- Repeat the thermal equilibration, volume adjustment, and weighing steps as with the water.
- Calculate the density using the formula:  $\text{Density} = (\text{mass of n-butyl vinyl ether}) / (\text{volume of pycnometer})$  where the volume of the pycnometer is determined from the mass and known density of water at the measurement temperature.

## Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light propagates through the substance and is a good indicator of purity. The measurement should be performed according to standards similar to ASTM D1218.

#### Apparatus:

- Abbe refractometer
- Constant temperature circulating bath
- Sodium light source (D-line, 589 nm)

- Dropper

Procedure:

- Turn on the refractometer and the sodium light source.
- Set the circulating water bath to the desired temperature (e.g., 20 °C) and allow the refractometer prisms to equilibrate.
- Calibrate the refractometer using a standard of known refractive index.
- Place a few drops of n-**butyl vinyl ether** onto the lower prism of the refractometer and close the prisms.
- Adjust the instrument to bring the dividing line between the light and dark fields into the center of the crosshairs.
- Read the refractive index from the scale.
- Clean the prisms thoroughly with a suitable solvent (e.g., isopropanol) and a soft lens tissue after the measurement.

## Flash Point Determination (Small Scale Closed-Cup Method)

The flash point is determined using a small-scale closed-cup apparatus, following a procedure similar to ASTM D3278.

Apparatus:

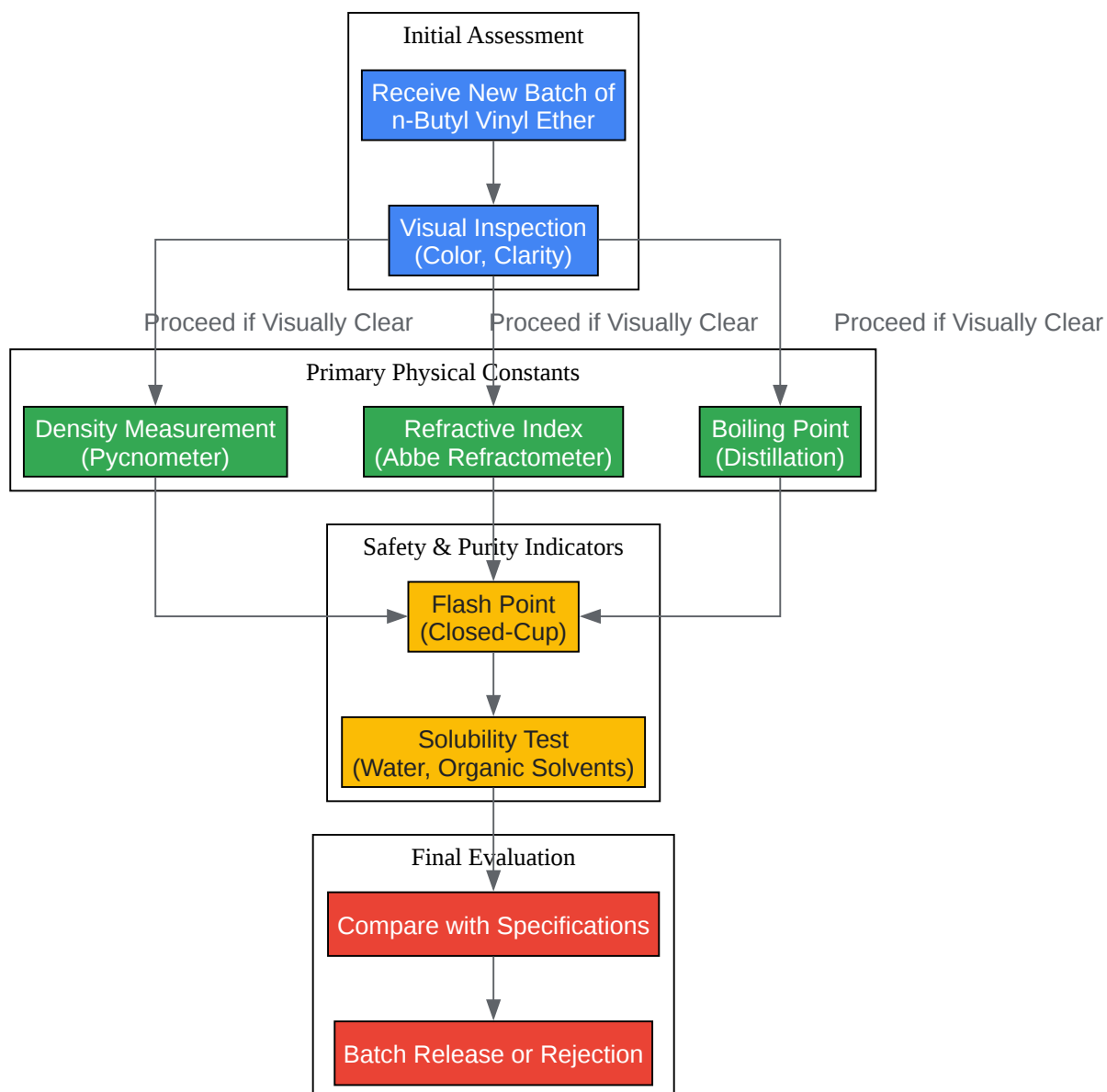
- Small scale closed-cup flash point tester
- Syringe for sample injection (2 mL)
- Ignition source (gas flame or electric igniter)

Procedure:

- Set the test cup to the expected flash point temperature.
- Inject a 2 mL sample of n-**butyl vinyl ether** into the test cup using the syringe.
- Allow the sample to reach thermal equilibrium (typically 1 minute).
- Apply the ignition source.
- Observe whether a flash occurs.
- If no flash occurs, repeat the test at a higher temperature. If a flash occurs, repeat at a lower temperature to determine the lowest temperature at which a flash is observed.

## Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization and quality control of a new batch of n-**butyl vinyl ether**.



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*Workflow for Physical Characterization of n-Butyl Vinyl Ether*



This workflow begins with an initial visual inspection of a new batch. If the liquid is clear and colorless, a series of primary physical constant measurements are performed to confirm its identity and purity. These are followed by safety-critical tests such as flash point determination. The results are then compared against established specifications to decide on the batch's release or rejection.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)